

# Essential Safety and Logistical Information for Handling Methyl Decanoate-D19

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## Compound of Interest

Compound Name: Methyl decanoate-D19

Cat. No.: B15125771

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides immediate, essential guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for **Methyl decanoate-D19**, ensuring laboratory safety and regulatory compliance. While this is a deuterated form of Methyl decanoate, its chemical properties and associated hazards are considered analogous.

## Personal Protective Equipment (PPE)

When handling **Methyl decanoate-D19**, appropriate personal protective equipment is crucial to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Safety glasses with side shields or goggles, compliant with NIOSH (US) or EN 166 (EU) standards.[1][2]	Protects against splashes and aerosols.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber, neoprene). [3] Long-sleeved laboratory coat.	Prevents direct skin contact.[1] [2] Gloves should be inspected before use and disposed of properly after handling.
Respiratory Protection	Generally not required under normal laboratory conditions with adequate ventilation. For large spills or in poorly ventilated areas, a NIOSH-approved respirator may be necessary.	Protects against inhalation of vapors or aerosols.

## Operational Plan and Experimental Protocol

Adherence to a strict operational plan is vital for the safe handling of **Methyl decanoate-D19**.

### 1. Preparation and Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Keep the container tightly closed when not in use.
- Ensure an eyewash station and safety shower are readily accessible.
- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, open flames, and other ignition sources as it is a combustible liquid.
- Ground and bond containers when transferring material to prevent static discharge.

## 2. In Case of a Spill:

- Evacuate non-essential personnel from the area.
- Remove all sources of ignition.
- For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- For large spills, contain the spill and prevent it from entering drains or waterways.
- Ventilate the area and wear appropriate respiratory protection if necessary.

## 3. First Aid Measures:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

# Disposal Plan

Proper disposal of **Methyl decanoate-D19** and its containers is critical to prevent environmental contamination and comply with regulations.

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- This substance is toxic to aquatic life with long-lasting effects; do not allow it to enter drains, sewers, or waterways.
- Collect waste in a designated, labeled, and sealed container.

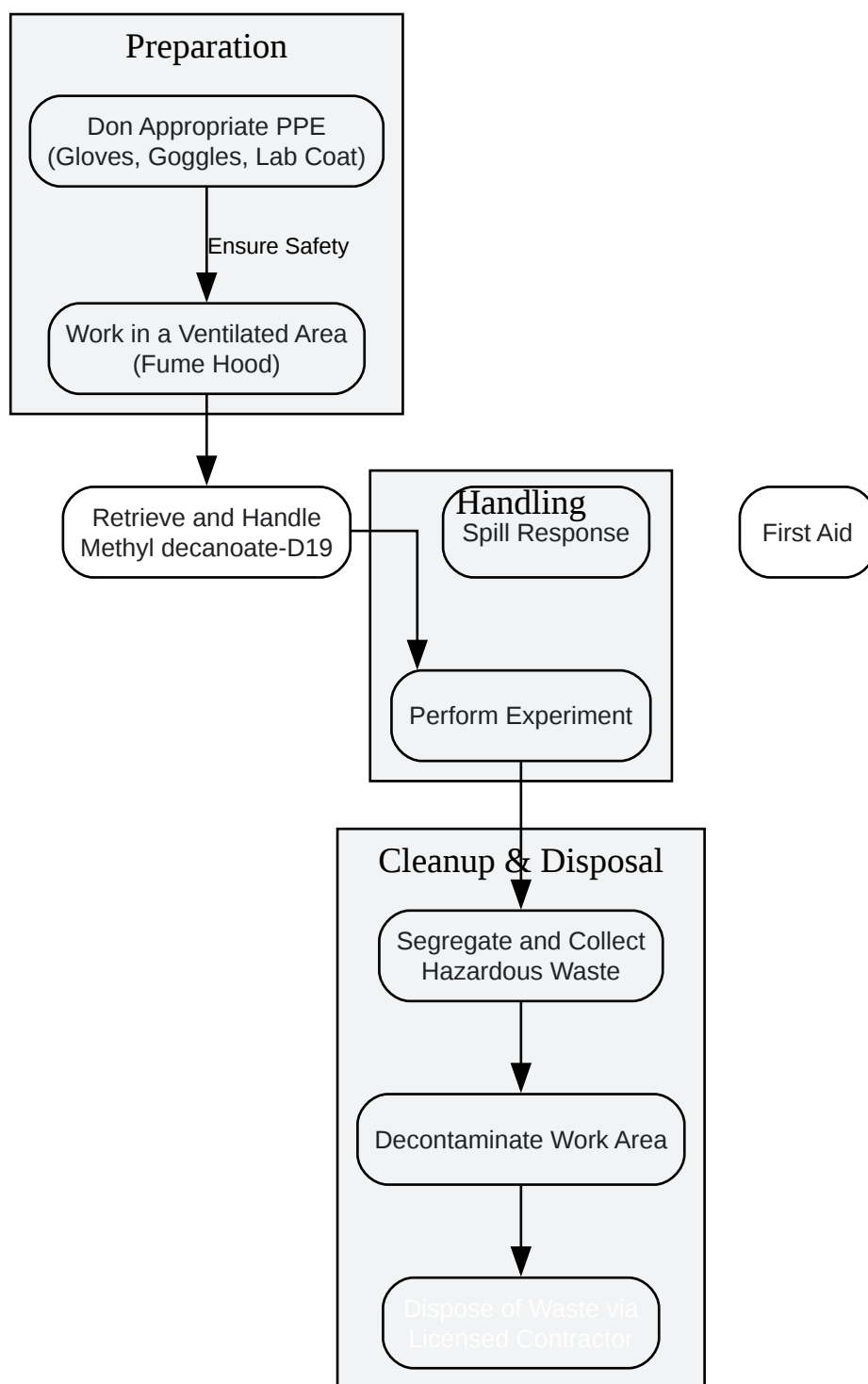
- Treat as hazardous waste and arrange for disposal through a licensed waste disposal company.
- Handle uncleaned containers as you would the product itself.

## Quantitative Data Summary

Property	Value	Reference
CAS Number	1219804-67-7	
Molecular Formula	C <sub>11</sub> H <sub>3</sub> D <sub>19</sub> O <sub>2</sub>	-
Flash Point	90 °C / 194 °F	
Aquatic Toxicity	Toxic to aquatic life with long lasting effects.	

## Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **Methyl decanoate-D19** in a laboratory setting.



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## References

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